

Application Notes and Protocols for the Preparation of ML-7 Solutions

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Compound of Interest

Compound Name: ML-7

Cat. No.: B1676662

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Introduction

ML-7 is a cell-permeable, potent, and selective inhibitor of myosin light chain kinase (MLCK).[1][2] Its ability to reversibly and competitively block the ATP-binding site of MLCK makes it a valuable tool for investigating the roles of MLCK in various cellular processes, including muscle contraction, cell motility, and endothelial barrier function.[2][3][4] These application notes provide detailed protocols for the preparation of **ML-7** solutions for use in a variety of experimental settings.

Quantitative Data Summary

For ease of comparison, the following tables summarize the key quantitative data for **ML-7** hydrochloride.

Table 1: Chemical Properties and Storage

Property	Value	Reference
Chemical Name	1-(5-Iodonaphthalene-1-sulfonyl)homopiperazine, hydrochloride	[2] [5]
Molecular Formula	C ₁₅ H ₁₇ IN ₂ O ₂ S · HCl	[6]
Molecular Weight	452.74 g/mol	[6] [7]
Appearance	White solid	[1] [2]
Purity	≥98% (HPLC)	
Storage (Powder)	-20°C for up to 3 years. Protect from light. Keep desiccated.	[1] [3]
Storage (Stock Solution)	1 year at -80°C in solvent; 1 month at -20°C in solvent; Up to 6 months at 4°C.	[1] [3]

Table 2: Solubility Data

Solvent	Solubility	Reference
DMSO	Up to 90 mg/mL (198.78 mM). Fresh DMSO is recommended as moisture can reduce solubility.	[3]
50% Ethanol	4.5 mg/mL	[1] [5]
Water	Soluble	[8]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **ML-7** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML-7** hydrochloride in dimethyl sulfoxide (DMSO).

Materials:

- **ML-7** hydrochloride powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Pre-warm DMSO:** Allow the anhydrous DMSO to come to room temperature before opening to prevent moisture absorption.
- **Weigh **ML-7**:** Carefully weigh out the desired amount of **ML-7** hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.53 mg of **ML-7** (Molecular Weight = 452.74 g/mol).
- **Dissolve in DMSO:** Add the weighed **ML-7** powder to a sterile microcentrifuge tube. Add the appropriate volume of anhydrous DMSO. For a 10 mM solution, add 1 mL of DMSO for every 4.53 mg of **ML-7**.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until all the **ML-7** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light.[\[3\]](#)

Protocol 2: Preparation of Working Solutions

This protocol outlines the dilution of the **ML-7** stock solution to the desired final concentration for use in cell culture experiments.

Materials:

- 10 mM **ML-7** stock solution in DMSO
- Pre-warmed cell culture medium or appropriate buffer (e.g., PBS)
- Sterile tubes

Procedure:

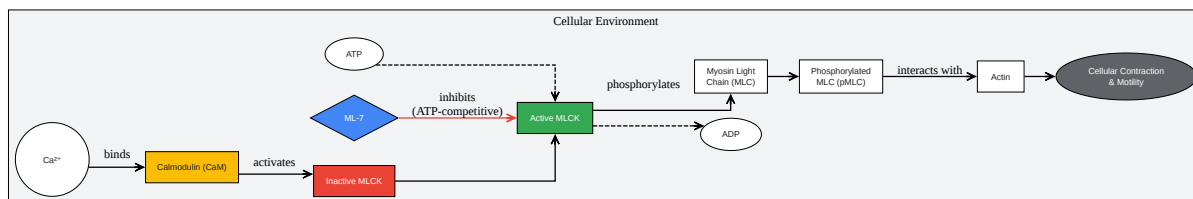
- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **ML-7** stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution needed to achieve the desired final concentration in your experimental volume. For example, to prepare 1 mL of a 10 μ M working solution, you would add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - $C_1V_1 = C_2V_2$
 - $(10,000 \mu\text{M})(V_1) = (10 \mu\text{M})(1000 \mu\text{L})$
 - $V_1 = 1 \mu\text{L}$
- Prepare Working Solution: Add the calculated volume of the **ML-7** stock solution to the appropriate volume of pre-warmed cell culture medium or buffer.
- Mix Thoroughly: Gently mix the working solution by pipetting up and down or by gentle vortexing.
- Use Immediately: It is recommended to prepare fresh working solutions for each experiment and use them immediately. Do not store diluted working solutions for extended periods.

Table 3: Recommended Working Concentrations

Cell Type/Assay	Working Concentration	Incubation Time	Reference
Vero cells (Antiviral assay)	Not specified	3 days	[3]
Neural precursor cells (MTT assay)	Not specified	Not specified	[3]
MCF-10A and MCF-10A Ras-transformed cells	Dose-dependent	Not specified	[3]
Smooth muscle cells (SMC)	Dose-dependent	Not specified	[3]
Rat hearts (Ischemia/Reperfusion)	5 μ M	Continuous perfusion	[9]
HepG2 cells (Apoptosis assay)	20 μ M	24 hours	[10]

Mandatory Visualizations

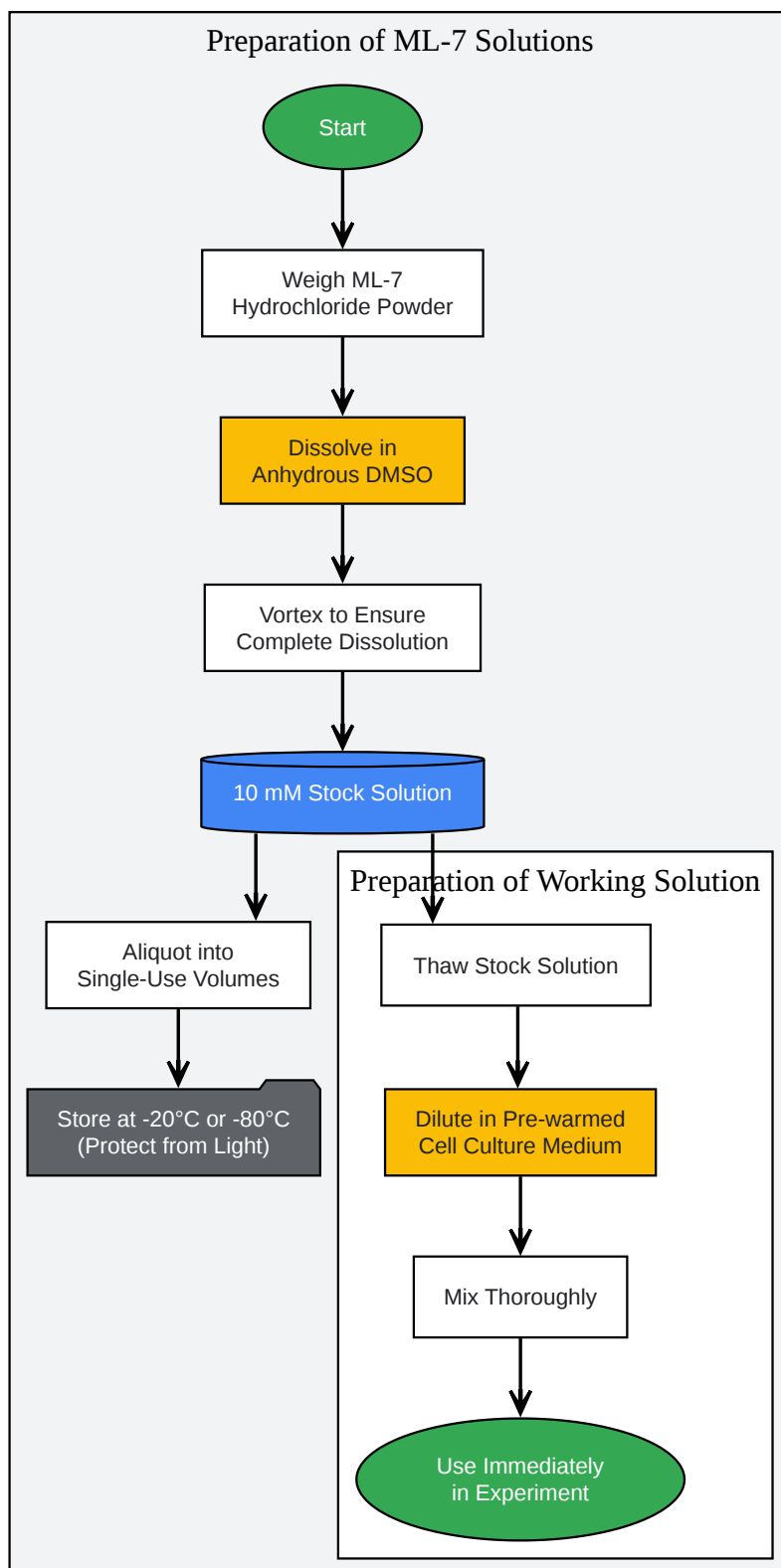
Signaling Pathway of **ML-7** Inhibition



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Caption: Signaling pathway showing **ML-7**'s inhibitory effect on Myosin Light Chain Kinase (MLCK).

Experimental Workflow for **ML-7** Solution Preparation



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Caption: Workflow for the preparation of **ML-7** stock and working solutions.

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